

# Essential Safety and Operational Guidance for 3-Ethylcyclohexanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Ethylcyclohexanone

Cat. No.: B1604563

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This document provides critical safety protocols and logistical plans for the handling and disposal of **3-Ethylcyclohexanone**. The following procedures are designed to minimize risk and ensure a safe laboratory environment. Adherence to these guidelines is essential for all personnel working with this chemical.

## Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for **3-Ethylcyclohexanone**. Occupational exposure limits for the closely related compound, Cyclohexanone, are provided as a conservative reference in the absence of specific data for **3-Ethylcyclohexanone**.

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>14</sub> O
Molecular Weight	126.20 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Peppermint or acetone-like odor
Flash Point	58.5 °C (137.3 °F) - Closed Cup[1]
Boiling Point	197-198 °C (386.6-388.4 °F)[2]
Solubility	Soluble in alcohol, ether, and organic solvents. [2]
Occupational Exposure Limits (as Cyclohexanone)	OSHA PEL: 50 ppm (200 mg/m <sup>3</sup> ) TWANIOSH REL: 25 ppm (100 mg/m <sup>3</sup> ) TWA [skin][3] [4]ACGIH TLV: 20 ppm TWA, 50 ppm STEL [skin][5]

Note: TWA (Time-Weighted Average) is the average exposure over an 8-hour workday. STEL (Short-Term Exposure Limit) is a 15-minute TWA that should not be exceeded at any time during a workday. "Skin" notation indicates the potential for significant contribution to the overall exposure by the cutaneous route.

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Ethylcyclohexanone** is a flammable liquid and vapor that can cause serious eye damage and skin irritation.[1][6] It is harmful if swallowed, inhaled, or in contact with the skin.[1][6] Appropriate personal protective equipment is mandatory to prevent exposure.

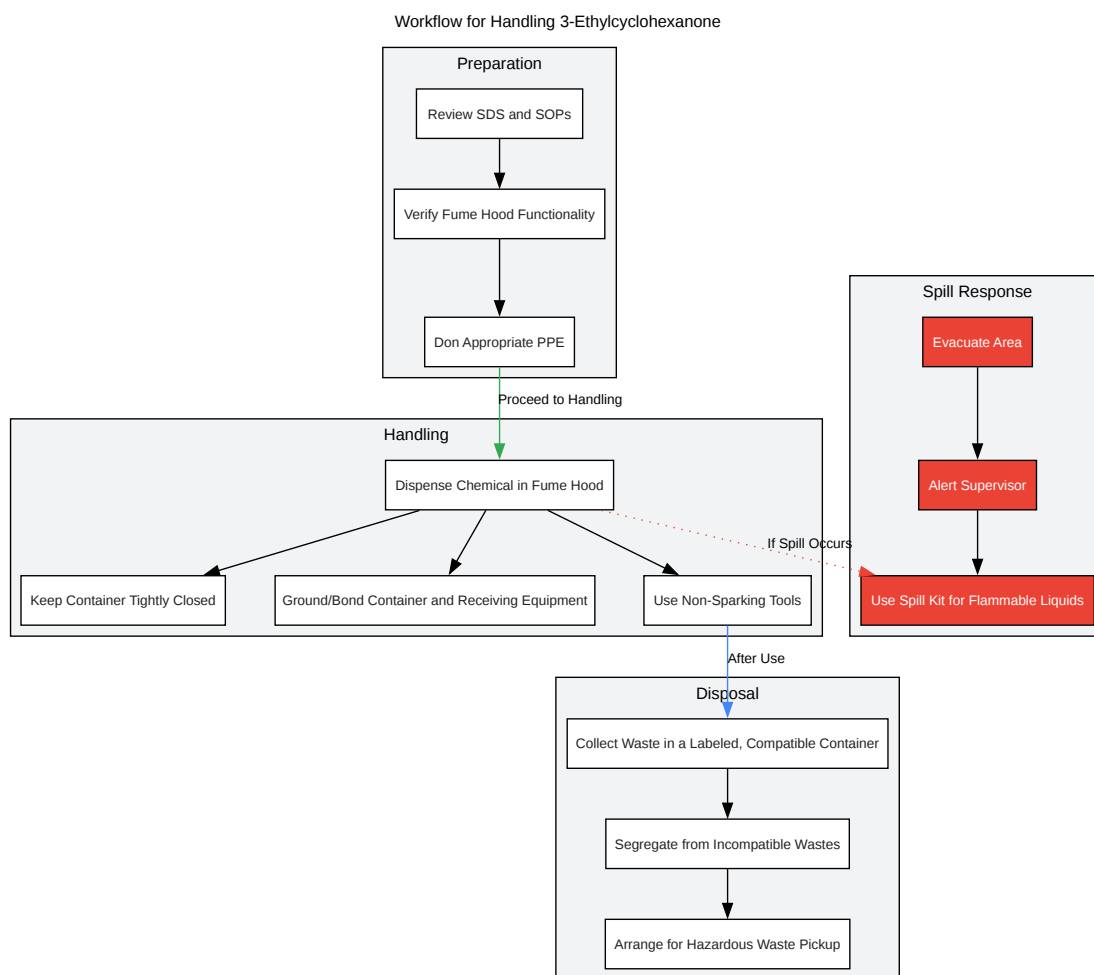
### Recommended PPE

- **Eye and Face Protection:** Chemical splash goggles are required at a minimum. When there is a significant risk of splashing, a face shield should be worn in conjunction with goggles.[7]

- **Hand Protection:** Based on general resistance charts for ketones, Butyl or Viton® gloves are recommended for extended contact. Nitrile gloves may be suitable for short-term use but should be changed immediately upon contamination. Always consult the glove manufacturer's specific chemical resistance data.
- **Skin and Body Protection:** A flame-resistant lab coat is required. For operations with a higher risk of splashes or spills, chemical-resistant coveralls should be worn.
- **Respiratory Protection:** All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2] If engineering controls are insufficient to maintain exposure below occupational limits, a NIOSH-approved respirator with an organic vapor (OV) cartridge is required.[8] For higher concentrations, a full-facepiece respirator or a supplied-air respirator may be necessary.

## Safe Handling and Operational Plan

A systematic approach to handling **3-Ethylcyclohexanone** is crucial for maintaining a safe laboratory environment. The following workflow outlines the key steps from preparation to disposal.



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Caption: Logical workflow for the safe handling of **3-Ethylcyclohexanone**.

## Step-by-Step Handling Protocol

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) and any relevant Standard Operating Procedures (SOPs) before beginning work.
  - Ensure the chemical fume hood is operational and has a current certification.
  - Don all required personal protective equipment as outlined in the PPE section.
- Handling:
  - Conduct all dispensing and handling of **3-Ethylcyclohexanone** inside a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
  - Keep the container tightly closed when not in use to prevent the release of flammable vapors.[\[6\]](#)
  - To prevent static discharge, which can ignite flammable vapors, ground and bond the container and receiving equipment during transfer.[\[6\]](#)
  - Use only non-sparking tools when opening or handling containers of **3-Ethylcyclohexanone**.[\[6\]](#)
  - Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)
- Emergency Procedures:
  - Spill: In the event of a spill, evacuate the immediate area and alert your supervisor. Use a spill kit specifically designed for flammable liquids, which contains non-combustible absorbent materials.
  - Fire: Use a dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam extinguisher. Do not use a water jet, as it may spread the fire.
  - Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Disposal Plan

**3-Ethylcyclohexanone** and any materials contaminated with it must be disposed of as hazardous waste.

## Waste Collection and Disposal Protocol

- Container: Collect waste **3-Ethylcyclohexanone** in a clearly labeled, leak-proof, and chemically compatible container. The container should be kept closed except when adding waste.<sup>[9]</sup>
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**3-Ethylcyclohexanone**," and a description of any other components in the waste mixture.
- Segregation: Store the waste container in a designated satellite accumulation area. Ensure it is segregated from incompatible materials, such as strong oxidizing agents.
- Disposal: Do not dispose of **3-Ethylcyclohexanone** down the drain.<sup>[9]</sup> Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.<sup>[9][10]</sup> Empty containers that have not been triple-rinsed should also be disposed of as hazardous waste.<sup>[4]</sup>

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Address: 3281 E Guasti Rd  
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